

An In-depth Technical Guide to CAS Number 28691-50-1

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Compound of Interest

Compound Name: 6-Nitro-1,2-benzoxazole-3-carboxylic acid

CAS No.: 28691-50-1

Cat. No.: B1294844

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A comprehensive guide for researchers, scientists, and drug development professionals on the chemical entity associated with CAS number 28691-50-1.

Notice to the Reader:

Following a comprehensive search and data aggregation process, it has been determined that there is a significant lack of consistent and verifiable scientific information associated with the Chemical Abstracts Service (CAS) registry number 28691-50-1. The information available from various chemical databases and scientific literature is conflicting, with the CAS number being variously associated with different chemical structures, including "6-fluoro-1,2-benzoxazole-3-carboxylic acid" and "6-nitro-1,2-benzisoxazole-3-carboxylic acid". Furthermore, major chemical repositories do not provide a definitive entry for this specific CAS number.

Due to this ambiguity and the absence of reliable, peer-reviewed data, it is not possible to construct an in-depth technical guide that meets the standards of scientific integrity and accuracy required for the intended audience of researchers, scientists, and drug development

professionals. Providing a guide based on the current scarce and contradictory information would be speculative and could lead to misinformation.

In the interest of maintaining the highest standards of scientific and technical accuracy, we are unable to fulfill the request for a detailed guide on the properties, synthesis, and applications of the compound designated by CAS number 28691-50-1 at this time. We recommend that researchers seeking information on this specific chemical entity exercise caution and attempt to verify the correct CAS number and associated chemical structure from a primary, verified source.

For informational purposes, a significant portion of the automated search results for "CAS 28691-50-1" incorrectly retrieved data for 2-(2-aminoethoxy)ethanol (CAS Number: 929-06-6). While we have compiled extensive information on this latter compound, it is a distinct chemical entity and presenting its properties under the requested CAS number would be inaccurate and misleading.

We regret that we are unable to provide the requested technical guide. Should verifiable and consistent data for CAS number 28691-50-1 become available, we would be pleased to revisit this topic.

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